

Tadalafil-d3 material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Tadalafil-d3

Cat. No.: B561897

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **Tadalafil-d3**

This technical guide provides a comprehensive overview of the Material Safety Data Sheet (MSDS) for **Tadalafil-d3**, intended for researchers, scientists, and drug development professionals. **Tadalafil-d3** is the deuterated form of Tadalafil, a potent and selective inhibitor of phosphodiesterase type 5 (PDE5).^{[1][2]} It is primarily used as an internal standard for the quantification of Tadalafil in biological samples using mass spectrometry techniques like GC-MS or LC-MS.^{[1][3]}

Chemical and Physical Properties

The physical and chemical properties of **Tadalafil-d3** are summarized below. This data is essential for the safe handling, storage, and use of the compound in a laboratory setting.

Property	Value	Source
CAS Number	960226-55-5	[1] [3] [4] [5] [6]
Molecular Formula	C ₂₂ H ₁₆ D ₃ N ₃ O ₄	[1]
Molecular Weight	392.4 g/mol	[1] [7]
Appearance	A solid	[1]
Purity	≥99% deuterated forms (d ₁ -d ₃)	[1]
Solubility	Soluble in DMSO and Methanol	[1]
Stability	≥ 4 years when stored as directed	[1]
Storage	-20°C	[1] [5]


Hazard Identification and Classification

Tadalafil-d3 is classified as harmful. The GHS classification indicates that it can be harmful if swallowed, in contact with skin, or if inhaled.[\[4\]](#) It is also known to cause skin and serious eye irritation and may cause respiratory irritation.[\[4\]](#)

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation

Source: Cayman Chemical Safety Data Sheet[4]

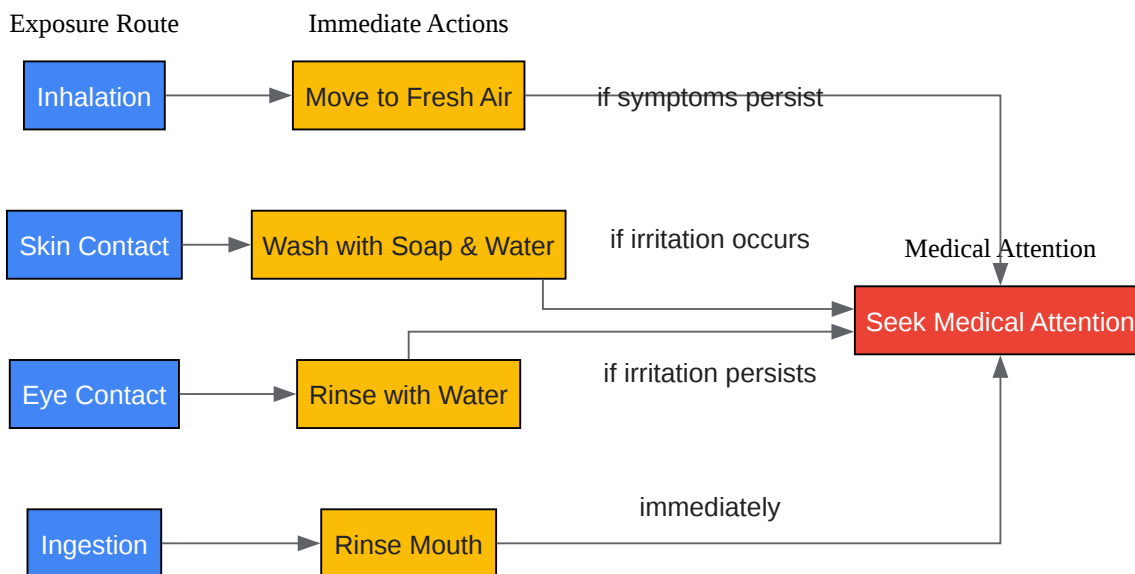
The hazard pictograms associated with **Tadalafil-d3** are:

 alt text

First-Aid Measures

In the event of exposure to **Tadalafil-d3**, the following first-aid measures should be taken. It is important to note that symptoms of poisoning may be delayed for several hours, and medical observation for at least 48 hours after an accident is recommended.[4]

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide artificial respiration. Keep the person warm and at rest. Seek medical attention if symptoms persist.[4]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water.[4]
- Eye Contact: Rinse the eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.[4]
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[8][9]



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Caption: First-aid workflow for **Tadafafil-d3** exposure.

Handling and Storage

Proper handling and storage procedures are crucial to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Handling:

- Ensure good ventilation and exhaustion at the workplace.[4]
- Avoid the formation of dust.[8]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.[10][11]

- Wash hands thoroughly after handling.[10]
- Do not eat, drink, or smoke in the handling area.[8][10]

Storage:

- Store in a tightly sealed container.[4]
- The recommended storage temperature is -20°C.[1][5]
- Keep in a dry and well-ventilated place.[10]
- Store away from incompatible materials such as strong oxidizing agents.[11]

Experimental Protocols

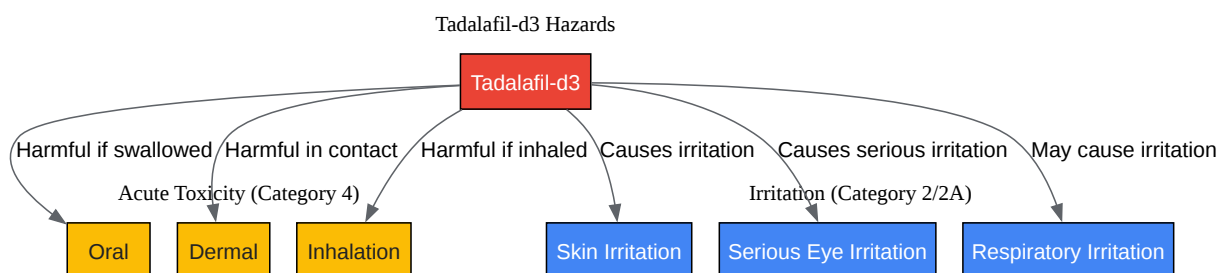
The provided search results are primarily safety data sheets and product information pages. These documents do not contain detailed experimental protocols for the determination of the MSDS data (e.g., toxicity studies). Such information is typically generated by the manufacturer or specialized testing laboratories and is often proprietary. The references cited in some product descriptions pertain to the use of Tadalafil in biological research, not the generation of safety data.[1]

Toxicological Information

The primary toxicological concerns with **Tadalafil-d3** are related to its acute toxicity upon ingestion, skin contact, or inhalation.[4]

Toxicity Type	Classification	Notes
Acute Toxicity (Oral)	Category 4	Harmful if swallowed.[4]
Acute Toxicity (Dermal)	Category 4	Harmful in contact with skin.[4]
Acute Toxicity (Inhalation)	Category 4	Harmful if inhaled.[4]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[4]
Eye Damage/Irritation	Category 2A	Causes serious eye irritation. [4]

There is no data available to suggest that **Tadalafil-d3** is carcinogenic, mutagenic, or has reproductive toxicity.[4]



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Caption: Key hazard relationships for **Tadalafil-d3**.

Disposal Considerations

Tadalafil-d3 should not be disposed of with household garbage and should not be allowed to enter the sewage system.[4] Disposal must be carried out in accordance with official national and local regulations for chemical waste.[4]

Disclaimer: This document is intended for informational purposes only and is not a substitute for the official Material Safety Data Sheet (MSDS) provided by the manufacturer. Always refer to the original MSDS for the most accurate and up-to-date information.

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